

In-Depth Technical Guide: Safety and Handling of Direct Yellow 96 Powder

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Compound of Interest

Compound Name: Direct Yellow 96

Cat. No.: B1166392

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a formal risk assessment or the guidance provided in the official Safety Data Sheet (SDS) from the manufacturer. Always consult the most current SDS for Direct Yellow 96 before handling.

Introduction

Direct Yellow 96, also known by trade names such as Diphenyl Brilliant Flavine 7GFF and Solophenyl Flavine 7GFE, is a synthetic azo dye.[1][2] It is primarily used in the textile industry for dyeing cellulosic fibers like cotton and viscose, as well as in the paper and leather industries.[1][3] This guide provides a comprehensive overview of the known safety and handling considerations for Direct Yellow 96 powder, with a focus on serving researchers and professionals in scientific settings.

Hazard Identification and Classification

Direct Yellow 96 is classified as a hazardous substance. The primary routes of exposure are inhalation of the powder, skin contact, and eye contact. Ingestion is also a potential route of exposure.[4][5]

GHS Classification:[5][6]

- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Hazard Statements:[5][6]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Toxicological Data

A thorough investigation of the toxicological properties of Direct Yellow 96 has not been fully conducted, and quantitative data such as LD50 (median lethal dose) and LC50 (median lethal concentration) are not available in the reviewed literature.[4][5] However, qualitative toxicological information is summarized below.

Toxicological Endpoint	Summary of Effects	Citations
Acute Toxicity	No quantitative data available. Harmful if swallowed, may cause gastrointestinal irritation. [4] May be harmful by inhalation, ingestion, or skin absorption.[4]	[4]
Skin Irritation	Causes skin irritation.[5][6] Prolonged or repeated contact may cause skin irritation.[4]	[4][5][6]
Eye Irritation	Causes serious eye irritation. [5][6] Dust may cause irritation and inflammation.[4]	[4][5][6]
Respiratory Irritation	May cause respiratory irritation.[5][6] Material is irritating to mucous membranes and upper respiratory tract.[4]	[4][5][6]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[4][5]	[4][5]
Mutagenicity	Mutagenicity data has been reported, but specific details were not found in the reviewed sources.[4]	[4]
Teratogenicity	No information available.[4]	[4]
Neurotoxicity	No information available.[4]	[4]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of Direct Yellow 96 are not publicly available. However, standardized guidelines from organizations like the Organisation

for Economic Co-operation and Development (OECD) are typically followed for chemical safety testing. For instance, skin irritation is often assessed using methods similar to OECD Test Guideline 404 for Acute Dermal Irritation/Corrosion.

Principle of OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion):

This test involves the application of a test substance to the skin of an animal (historically, the albino rabbit). The substance is applied to a small area of shaved skin and covered with a gauze patch. Observations for skin reactions (erythema and edema) are made at specific intervals after patch removal. The severity and reversibility of the skin reactions are used to classify the substance's irritation potential. In modern toxicology, in vitro methods using reconstructed human epidermis are increasingly used as an alternative to animal testing.

Signaling Pathways

Due to the limited toxicological data available for Direct Yellow 96, there is no information regarding the specific signaling pathways that may be affected by exposure to this substance.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure to Direct Yellow 96 powder.

6.1. Engineering Controls

- Use in a well-ventilated area, preferably in a chemical fume hood.[4]
- Use process enclosures or local exhaust ventilation to control airborne dust levels.[4]
- Ensure an eyewash station and safety shower are readily accessible.[4]

6.2. Personal Protective Equipment (PPE) A comprehensive approach to PPE is essential for safe handling.

PPE Category	Specifications	Citations
Eye/Face Protection	Chemical safety goggles or a face shield.[4]	[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[4] Protective clothing to prevent skin contact.[4]	[4]
Respiratory Protection	An approved respirator should be worn if dust is generated and engineering controls are insufficient.[4]	[4]

6.3. Handling Procedures

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid breathing dust.[4]
- Minimize dust generation and accumulation.[4]
- Wash hands thoroughly after handling.[4]

6.4. Storage

- Store in a tightly closed container.[4]
- Store in a cool, dry, well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

First Aid Measures

In case of exposure, the following first aid measures should be taken:[4]

Exposure Route	First Aid Measures	Citations
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[4]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention if irritation develops or persists.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4]

Spills and Disposal

8.1. Spill Cleanup

- Wear appropriate PPE.[4]
- Vacuum or sweep up the material and place it into a suitable disposal container.[4]
- Avoid generating dust.[4]
- Clean the spill area thoroughly.

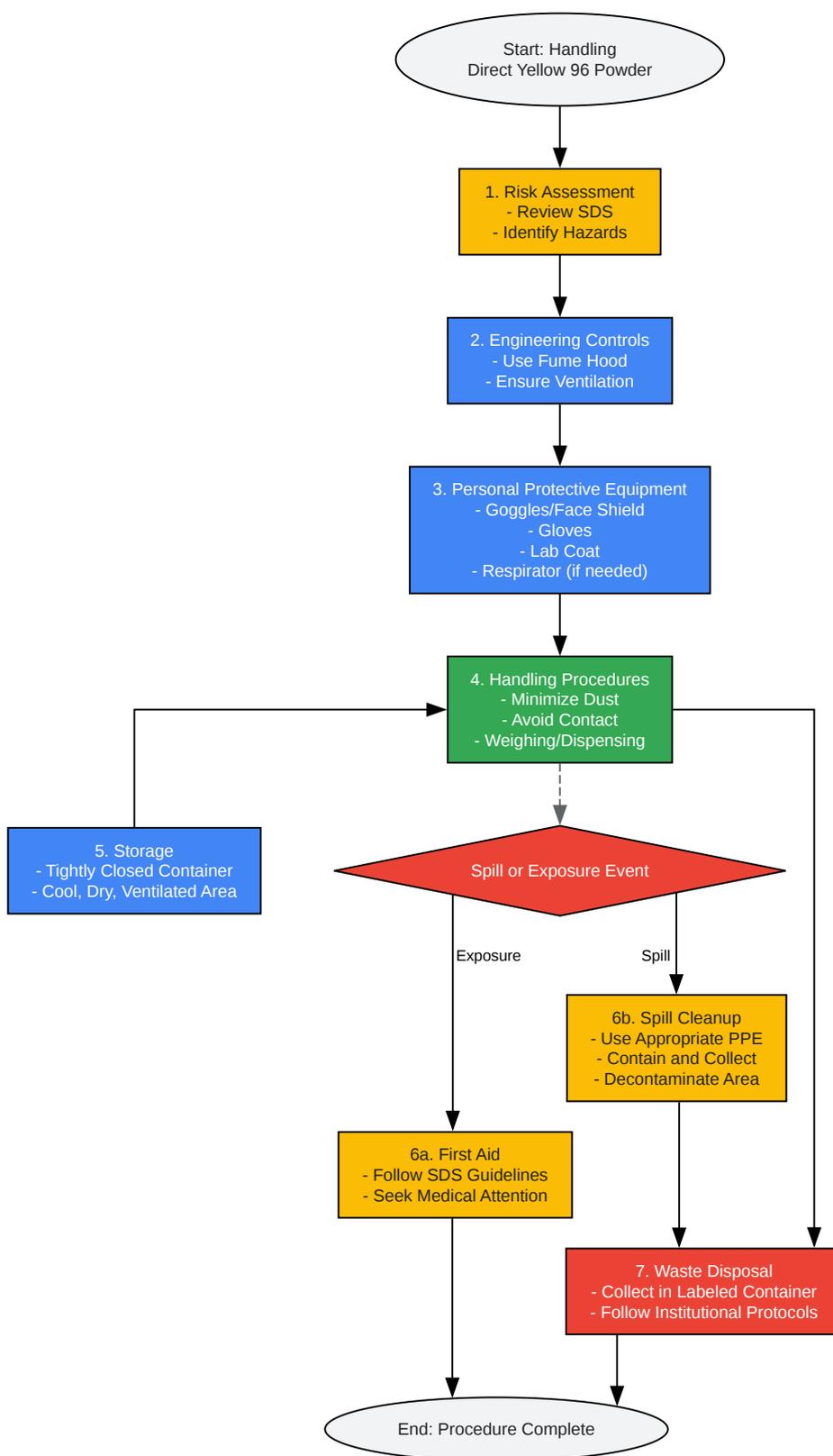
8.2. Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

Physical and Chemical Properties

Property	Value	Citations
Appearance	Yellow powder	[4]
Odor	Odorless	[4]
Solubility	Soluble in water	[1]
CAS Number	61725-08-4	[1][4]

Diagrams



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Caption: Safe Handling Workflow for Direct Yellow 96 Powder.

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